

FH535 solubility issues DMSO concentration

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Compound Focus: FH535

CAS No.: 108409-83-2

Cat. No.: S527971

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Solubility Data and Stock Preparation

The table below summarizes the quantitative solubility data for **FH535** from various technical sources:

Source	Solubility in DMSO	Solubility in Water	Solubility in Ethanol	Notes
Selleckchem [1]	72 mg/mL (199.33 mM)	Insoluble	Insoluble	Moisture-absorbing DMSO reduces solubility. Use fresh DMSO.
MedChemExpress (MCE) [2]	33.33 mg/mL (92.28 mM)	-	-	Hygroscopic DMSO impacts solubility; use newly opened DMSO.
Abcam [3]	Up to 75 mM	-	-	Information is provided as a molar concentration.
ApexBT [4]	>10 mM	Insoluble	≥5.87 mg/mL (with gentle warming)	For higher concentration, warm tube at 37°C and/or use an ultrasonic bath.
Astor Scientific [5]	Up to 25 mg/mL	-	-	-

The general consensus is that **DMSO is the optimal solvent** for preparing **FH535** stock solutions [1] [4] [5]. Solutions in DMSO are reported to be stable for up to two months when stored at -20°C [5].

Frequently Asked Questions

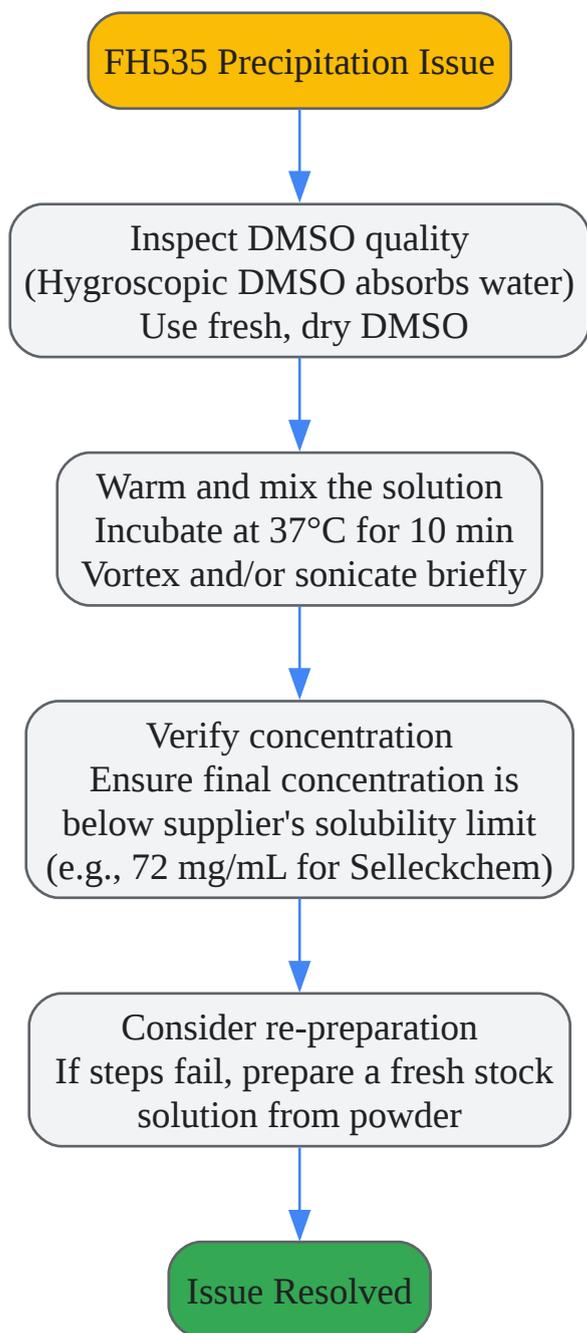
Q1: What is the recommended protocol for preparing a 10 mM FH535 stock solution in DMSO?

You can follow this general protocol, which synthesizes information from multiple supplier recommendations [1] [4] [5]:

- **Bring reagents to room temperature.** Allow the **FH535** powder and DMSO vial to warm up before use.
- **Calculate the mass.** To prepare 1 mL of a 10 mM stock solution, you will need $(10 \mu\text{mol/mL}) * (361.20 \text{ g/mol}) = 3.612 \text{ mg}$ of **FH535**. *Note: Molecular weight (MW) of FH535 is 361.20 g/mol.* [1] [4] [2]
- **Weigh the compound.** Precisely weigh out 3.6 mg of **FH535**.
- **Dissolve.** Add the weighed powder to an appropriate vial and add 1 mL of pure, fresh DMSO.
- **Mix thoroughly.** Vortex the mixture until the solid is completely dissolved. Gentle warming to 37°C and brief sonication can aid in dissolving the compound [4].
- **Aliquot and store.** Dispense the stock solution into small, single-use aliquots to avoid repeated freeze-thaw cycles. Store at -20°C or below.

Q2: My FH535 solution is precipitating out of solution. What should I do?

Precipitation can occur for a few reasons. Here is a troubleshooting workflow:



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Q3: How do I prepare a working suspension for in vivo studies from the DMSO stock?

For animal experiments, the DMSO stock solution must be further diluted into a biocompatible suspension. One supplier provides a specific method [1]:

- **Formulation:** To create a 5 mg/mL homogeneous suspension suitable for in vivo administration, add 5 mg of **FH535** powder directly to 1 mL of a **carboxymethyl cellulose sodium salt (CMC-Na)**

solution. Mix evenly until a suspension forms [1].

- **Important Note:** Other suitable in vivo formulations can include mixtures of DMSO, PEG300, Tween-80, and saline, or DMSO with corn oil [2]. The choice of formulation should be optimized for your specific administration route and animal model.

Key Technical Reminders

- **Use Fresh DMSO:** All suppliers stress that old, hydrated DMSO significantly reduces the solubility of **FH535**. Always use a freshly opened, anhydrous bottle for preparing stock solutions [1] [2].
- **Gentle Warming is Key:** If you have difficulty dissolving the powder, gently warming the tube to 37°C and using a brief sonication in a water bath are standard and effective practices [4].
- **For In Vitro Work:** When adding the DMSO stock to aqueous cell culture media, the final DMSO concentration should typically be kept below 0.1-0.5% to avoid cytotoxicity.

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References

1. FH535 | Wnt/beta-catenin inhibitor | Mechanism | Concentration [selleckchem.com]
2. FH535 | Wnt/ β -catenin/PPAR Inhibitor [medchemexpress.com]
3. FH-535, Wnt/beta-catenin inhibitor (CAS 108409-83-2) (ab144594) | Abcam [abcam.com]
4. FH535 - Wnt/-catenin Pathway Inhibitor [apexbt.com]
5. FH-535, Wnt/ β -catenin inhibitor (TBI1328) [astorscientific.us]

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